

Rutin: A Technical Guide to its Chemical Structure, Properties, and Analysis

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Compound of Interest

Compound Name: *Rutin*

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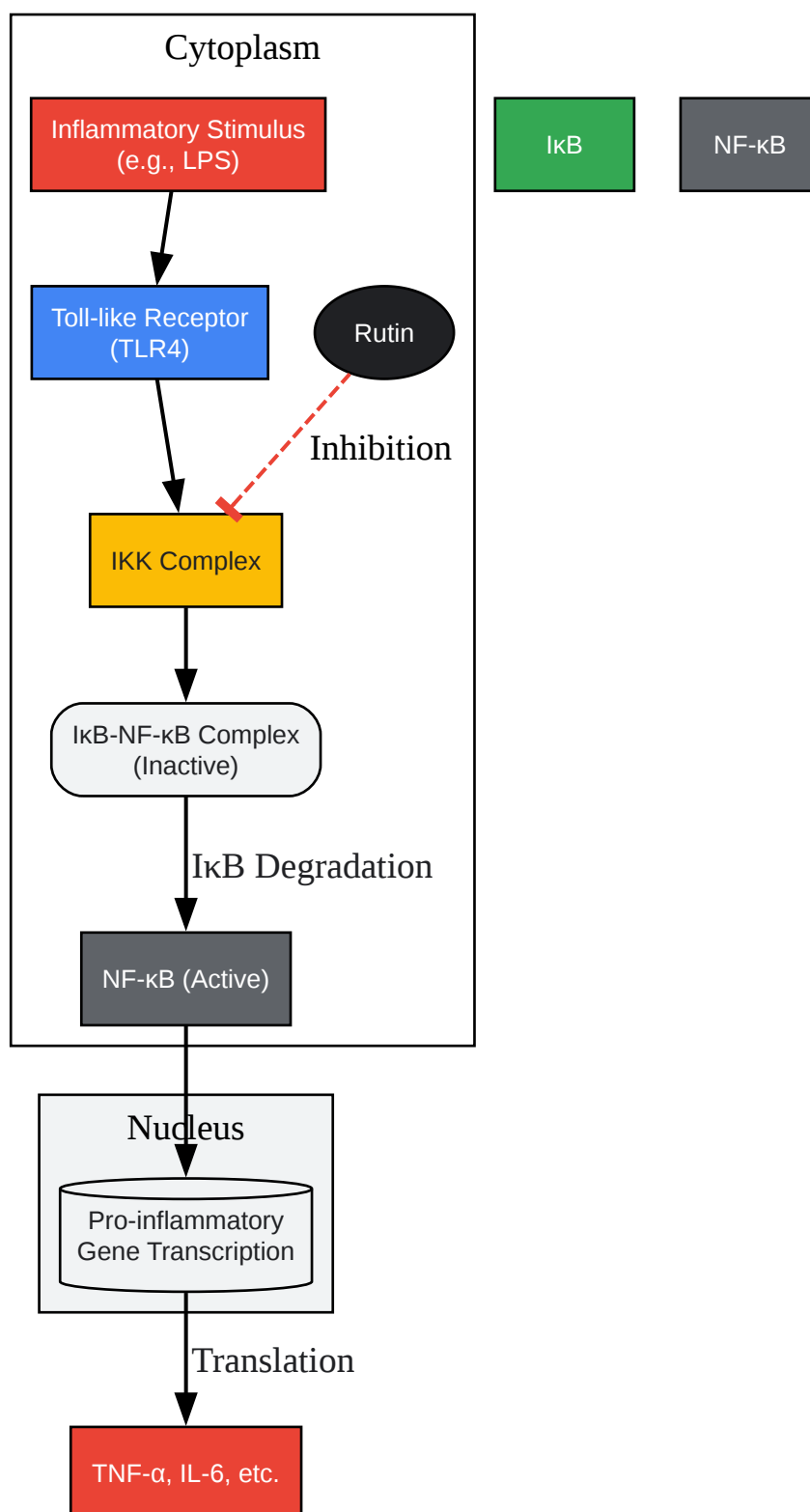
For Researchers, Scientists, and Drug Development Professionals

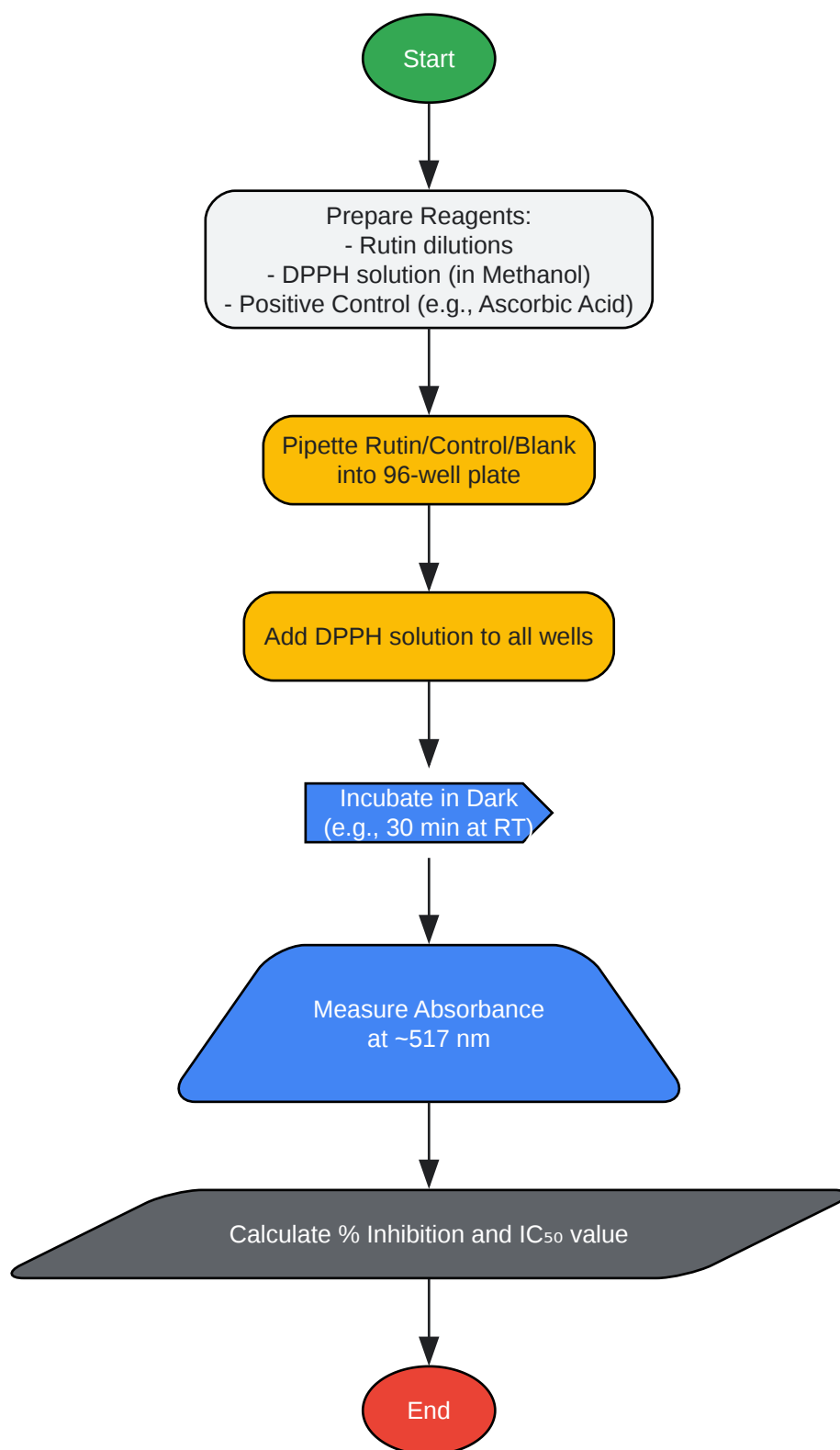
Introduction

Rutin, also known as rutoside or quercetin-3-O-**rutinoside**, is a flavonoid glycoside found ubiquitously in the plant kingdom.[1][2] It is particularly abundant in sources like buckwheat, citrus fruits, and *Sophora japonica*. [2][3][4] Structurally, it consists of the flavonol quercetin linked to the disaccharide **rutinose**. [2] Renowned for its potent antioxidant and anti-inflammatory properties, **rutin** is a subject of extensive research in pharmacology and drug development for its potential therapeutic applications in cardiovascular diseases, cancer, and neurodegenerative disorders. [1][5] This guide provides a comprehensive technical overview of its chemical structure, physicochemical and biological properties, and detailed experimental protocols for its analysis.

Chemical Structure

Rutin (C₂₇H₃₀O₁₆) is a complex molecule comprising two primary components: an aglycone flavonol, quercetin, and a disaccharide, **rutinose**. The **rutinose** sugar is attached to the quercetin backbone via a glycosidic bond at the C-3 position. [1][6] **Rutinose** itself is composed of two monosaccharides: α-L-rhamnopyranosyl-(1 → 6)-β-D-glucopyranose. [2] This glycosidic linkage enhances the molecule's solubility and stability compared to its aglycone form, quercetin. [1]





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